

Publish Comparison Guide: Mass Spectrometry Fragmentation of CAS 1248610-49-2

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Compound of Interest

Compound Name: *N*-[(3-bromothiophen-2-yl)methyl]-2-fluoroaniline

Cat. No.: B13272236

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Executive Summary & Technical Context[1][2][3][4][5][6][7]

In the competitive landscape of potassium-competitive acid blocker (P-CAB) development, the purity of early-stage intermediates is a decisive factor in the yield and safety of the final API.[1] CAS 1248610-49-2 (***N*-[(3-Bromothiophen-2-yl)methyl]-2-fluoroaniline**) is the structural backbone for Vonoprazan, providing the essential thiophene scaffold and the fluorophenyl amine moiety.[1]

This guide provides a definitive mass spectrometry (MS) fragmentation analysis of CAS 1248610-49-2.[1] Unlike standard certificates of analysis, we focus on the mechanistic fragmentation pathways that distinguish this molecule from its critical impurities—specifically the Des-bromo analog (*N*-[(Thiophen-2-yl)methyl]-2-fluoroaniline) and regioisomers.[1]

Why This Matters: The presence of the bromine atom at the 3-position is chemically labile.[1] Loss of bromine (dehalogenation) or migration during synthesis leads to impurities that are difficult to separate in downstream processing. This guide establishes the MRM (Multiple Reaction Monitoring) transitions required to quantitate this intermediate with high specificity.

Experimental Configuration (LC-MS/MS)

To replicate the fragmentation patterns described below, the following experimental conditions are recommended. These parameters prioritize the stability of the brominated precursor while ensuring sufficient energy for diagnostic bond cleavage.

Parameter	Setting / Description	Rationale
Ionization Mode	ESI Positive (+)	Secondary amine protonates readily ($[M+H]^+$). [1]
Capillary Voltage	3.0 kV	Soft ionization to preserve the Br-C bond in the source. [1]
Cone Voltage	25 V	Optimized to minimize in-source fragmentation of the labile bromine. [1]
Column	C18 Reverse Phase (2.1 x 50 mm, 1.7 μ m)	Standard retention of hydrophobic aromatic amines.
Mobile Phase	A: 0.1% Formic Acid in Water B: Acetonitrile	Acidic pH stabilizes the protonated precursor.
Collision Gas	Argon (1.5 mTorr)	Efficient thermalization for CID (Collision Induced Dissociation).

Fragmentation Mechanism & Pathway Analysis[\[1\]](#)

The mass spectrum of CAS 1248610-49-2 is dominated by the unique isotopic signature of bromine and the stability of the thiophene-methyl cation.[\[1\]](#)

Precursor Ion Characterization[\[1\]](#)

- Observed m/z: 285.9 and 287.9 (1:1 ratio)[\[1\]](#)
- Interpretation: The presence of a single bromine atom (

and

) creates a distinct doublet separated by 2 Da. This is the primary identification marker.

Primary Fragmentation Pathway (CID)

Upon collision-induced dissociation (CID), the molecule undergoes cleavage at the weakest bond: the C-N bond connecting the thiophene-methyl group to the fluoroaniline.

- Pathway A: Formation of Thiophenyl Methyl Cation (Major)
 - Mechanism: Heterolytic cleavage of the C-N bond. The positive charge is retained on the thiophene-methyl fragment due to resonance stabilization by the sulfur atom and the aromatic ring.^[1]
 - Transition: m/z 286/288

m/z 175/177
 - Diagnostic Value: This fragment retains the bromine atom, confirming the integrity of the thiophene ring.
- Pathway B: Formation of Fluoroaniline Ion (Minor)
 - Mechanism: Proton transfer to the aniline nitrogen followed by cleavage.
 - Transition: m/z 286/288

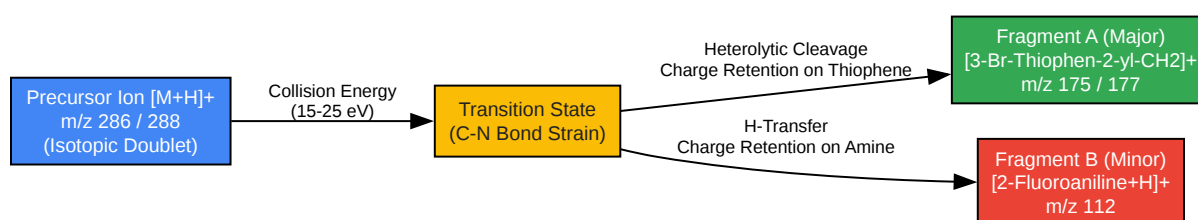
m/z 112
 - Diagnostic Value: Confirms the presence of the 2-fluoroaniline moiety.^[1]
- Pathway C: Dehalogenation (Radical Loss)
 - Mechanism: Homolytic loss of the bromine radical (Br).
 - Transition: m/z 286

m/z 207

- Note: This is less common in low-energy CID but can appear at higher collision energies.
[\[1\]](#)

Visualization of Signaling Pathway

The following diagram illustrates the fragmentation logic used for structural confirmation.



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Figure 1: Mechanistic fragmentation pathway of **N-[(3-Bromothiophen-2-yl)methyl]-2-fluoroaniline** showing the primary C-N bond cleavage.[\[1\]](#)

Comparative Performance: Target vs. Impurity

In synthesis scale-up, the Des-bromo impurity (N-[(Thiophen-2-yl)methyl]-2-fluoroaniline) is the most critical contaminant to monitor.[\[1\]](#) It lacks the bromine required for the subsequent coupling step in Vonoprazan synthesis.

Specificity Challenge

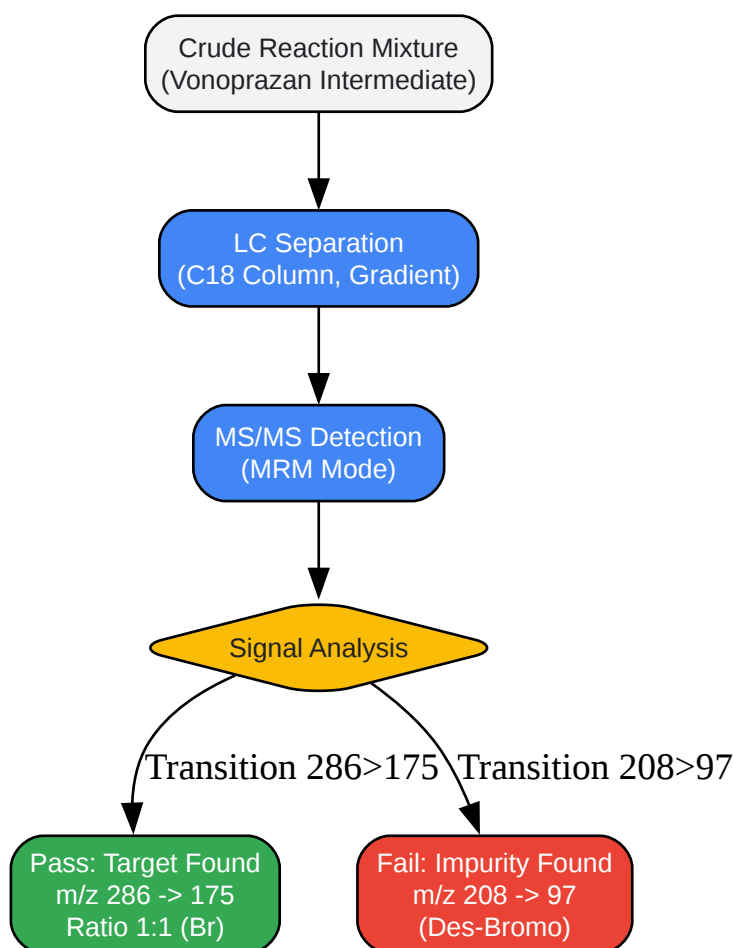
Both the target and the impurity share the fluoroaniline backbone. A standard UV detector (HPLC) may struggle to resolve them if the gradient is fast. MS/MS provides absolute specificity.

Comparison Table: MRM Parameters

Feature	Target: CAS 1248610-49-2	Alternative: Des- Bromo Impurity	Performance Implication
Precursor Ion (Q1)	285.9 / 287.9	208.1	The target has a unique mass shift (+78 Da).[1]
Quantifier Ion (Q3)	174.9 (Bromothiophene-CH2)	97.0 (Thiophene-CH2)	Target fragment retains Br isotopic pattern.[1]
Qualifier Ion	112.0 (Fluoroaniline)	112.0 (Fluoroaniline)	Shared fragment; cannot be used for differentiation alone.
Collision Energy	18 eV	15 eV	Des-bromo analog fragments slightly easier due to lower mass.[1]
Retention Time	~3.5 min	~2.8 min	Target is more hydrophobic (Br) and elutes later.

Workflow for Impurity Profiling

The following workflow ensures that the intermediate meets the strict purity requirements for pharmaceutical manufacturing.



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Figure 2: Analytical workflow for distinguishing CAS 1248610-49-2 from its des-bromo impurity during QC.

References

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Sources

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